

# Personal protective equipment for handling Adamts-5-IN-3

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## Compound of Interest

Compound Name: Adamts-5-IN-3

Cat. No.: B10831396

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## Essential Safety and Handling Guide for Adamts-5-IN-3

For Research Use Only. Not for use in humans or animals.

This document provides immediate safety and logistical information for handling **Adamts-5-IN-3**, a potent inhibitor of the ADAMTS-5 and ADAMTS-4 enzymes. Researchers, scientists, and drug development professionals should adhere to these guidelines to ensure personal safety and proper management of the compound.

## Hazard Identification and Precautions

A specific Safety Data Sheet (SDS) for **Adamts-5-IN-3** is not publicly available. Therefore, this compound should be handled as a potentially hazardous substance of unknown toxicity. Standard laboratory safety protocols for handling chemical compounds should be strictly followed.

Cautionary Note: While not the same compound, the related enzyme "ADAMTS-5, recombinant human truncated" is classified with the GHS hazard statement H360D, indicating it may damage the unborn child<sup>[1]</sup>. Until more specific information is available for **Adamts-5-IN-3**, it is prudent to handle it with the appropriate precautions for a substance with potential reproductive toxicity.

## Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is mandatory when handling **Adamts-5-IN-3**.

The following PPE should be worn at all times:

- **Eye Protection:** Chemical safety goggles are required to protect against splashes.
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile) are essential to prevent skin contact.
- **Body Protection:** A laboratory coat must be worn.
- **Respiratory Protection:** While not explicitly stated for this compound, a respirator may be necessary when handling the powder form outside of a fume hood to avoid inhalation.

## Handling and Storage

Proper handling and storage are critical to maintain the integrity of **Adamts-5-IN-3** and to prevent accidental exposure.

Parameter	Specification	Source
Storage Temperature (Solid)	4°C, desiccated and protected from light.	[2]
Storage Temperature (In solvent)	-80°C for 6 months; -20°C for 1 month.	[3]
Appearance	Solid	[2]

Handling Procedures:

- Work in a well-ventilated area, preferably within a chemical fume hood, especially when handling the solid powder to minimize inhalation risk.
- Avoid direct contact with skin, eyes, and clothing.
- Prevent the formation of dust and aerosols.

- Ensure that an eyewash station and safety shower are readily accessible.

## Accidental Exposure and First Aid

In the event of accidental exposure, immediate action is crucial.

- After eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
- After skin contact: Immediately wash the affected area with soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.
- If inhaled: Move the exposed person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
- If swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention.

## Spill and Disposal Management

Spill Response:

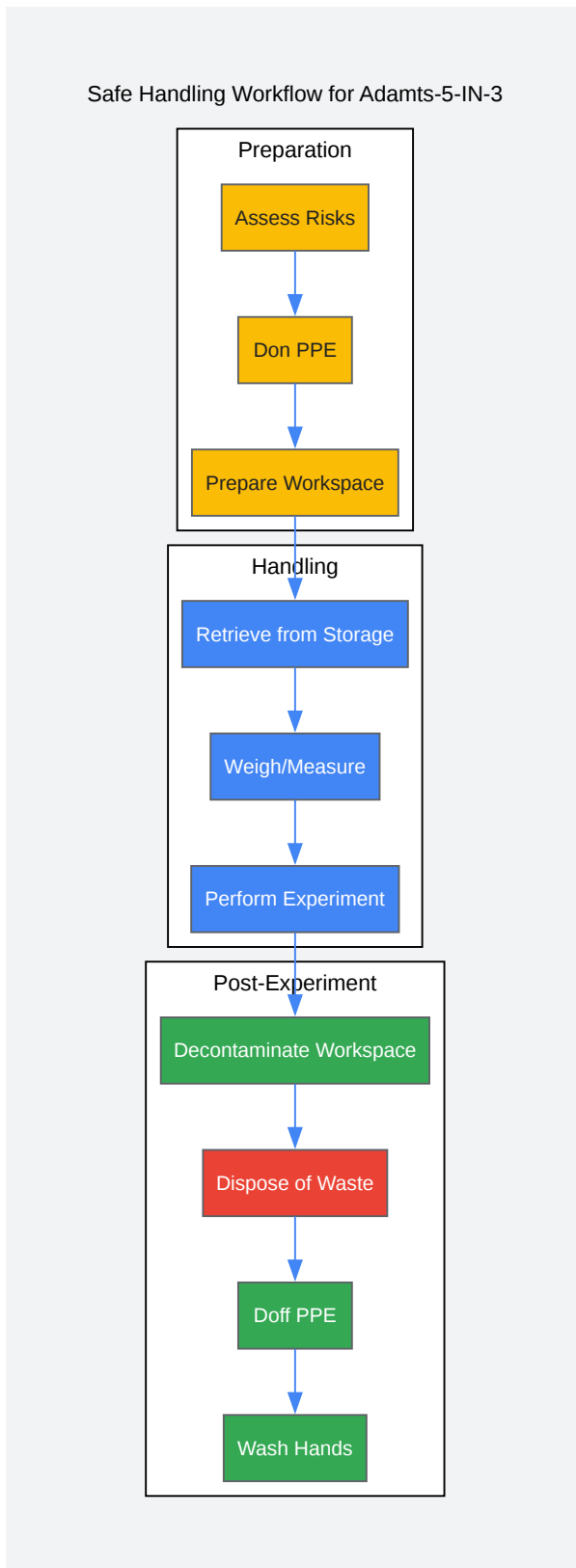
- Evacuate the area and ensure adequate ventilation.
- Wear appropriate PPE as outlined in Section 2.
- For small spills of the solid, gently sweep up the material, avoiding dust generation, and place it in a sealed container for disposal.
- For liquid spills, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal.
- Clean the spill area thoroughly with a suitable solvent and then with soap and water.

Disposal:

Dispose of **Adamts-5-IN-3** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. This compound should be treated as

hazardous waste. Do not allow it to enter drains or waterways.

## Experimental Workflow for Safe Handling



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Caption: General workflow for safely handling chemical compounds of unknown toxicity.

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## References

- 1. ADAMTS-5, recombinant human truncated | Sigma-Aldrich [sigmaaldrich.com]
- 2. apexbt.com [apexbt.com]
- 3. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Adams-5-IN-3]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10831396#personal-protective-equipment-for-handling-adamts-5-in-3]

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